

Prohexadione: A Comparative Analysis of its Influence Across Diverse Plant Families

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Compound of Interest

Compound Name: Prohexadione

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A comprehensive review of the plant growth regulator **Prohexadione**-calcium (Pro-Ca) reveals a spectrum of effects that vary significantly across different plant families. Primarily known for its ability to control vegetative growth, Pro-Ca's impact extends to flowering, fruit development, and stress response, with outcomes dependent on the specific plant species, application timing, and dosage.

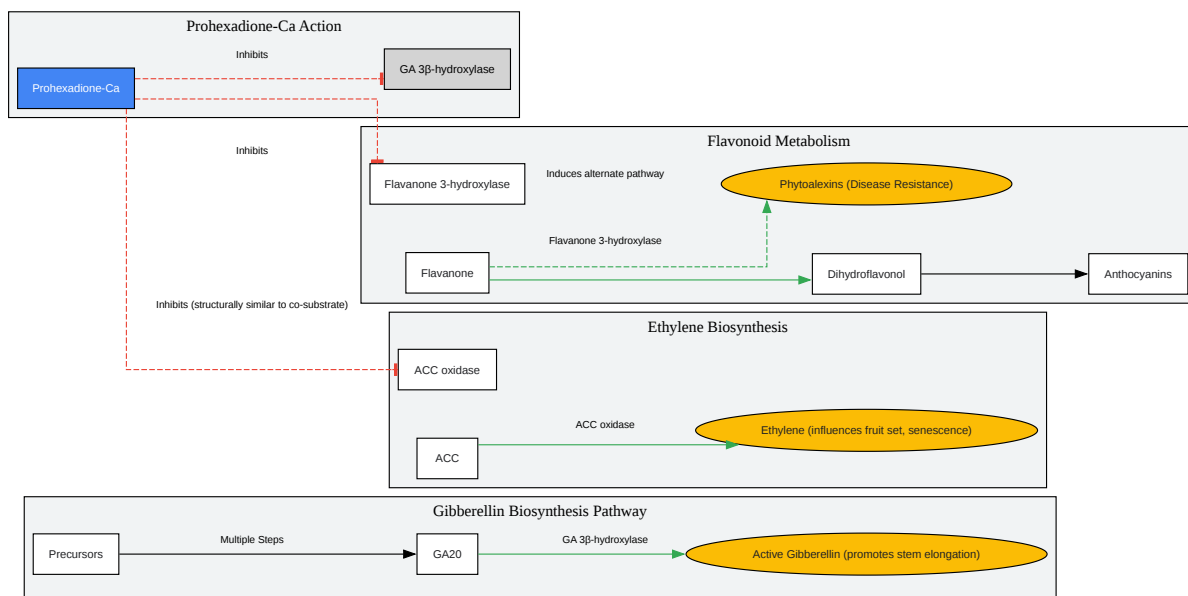
Prohexadione-calcium operates by inhibiting the late stages of gibberellin (GA) biosynthesis, specifically the 3 β -hydroxylation of GA20 to the biologically active GA1.[1] This mode of action effectively reduces cell elongation, leading to more compact plant growth.[2][3] Beyond growth regulation, Pro-Ca has been observed to influence flavonoid metabolism, ethylene production, and induce pathogen resistance in some plant species.[2] This guide provides a comparative analysis of Pro-Ca's effects on various plant families, supported by experimental data and detailed methodologies.

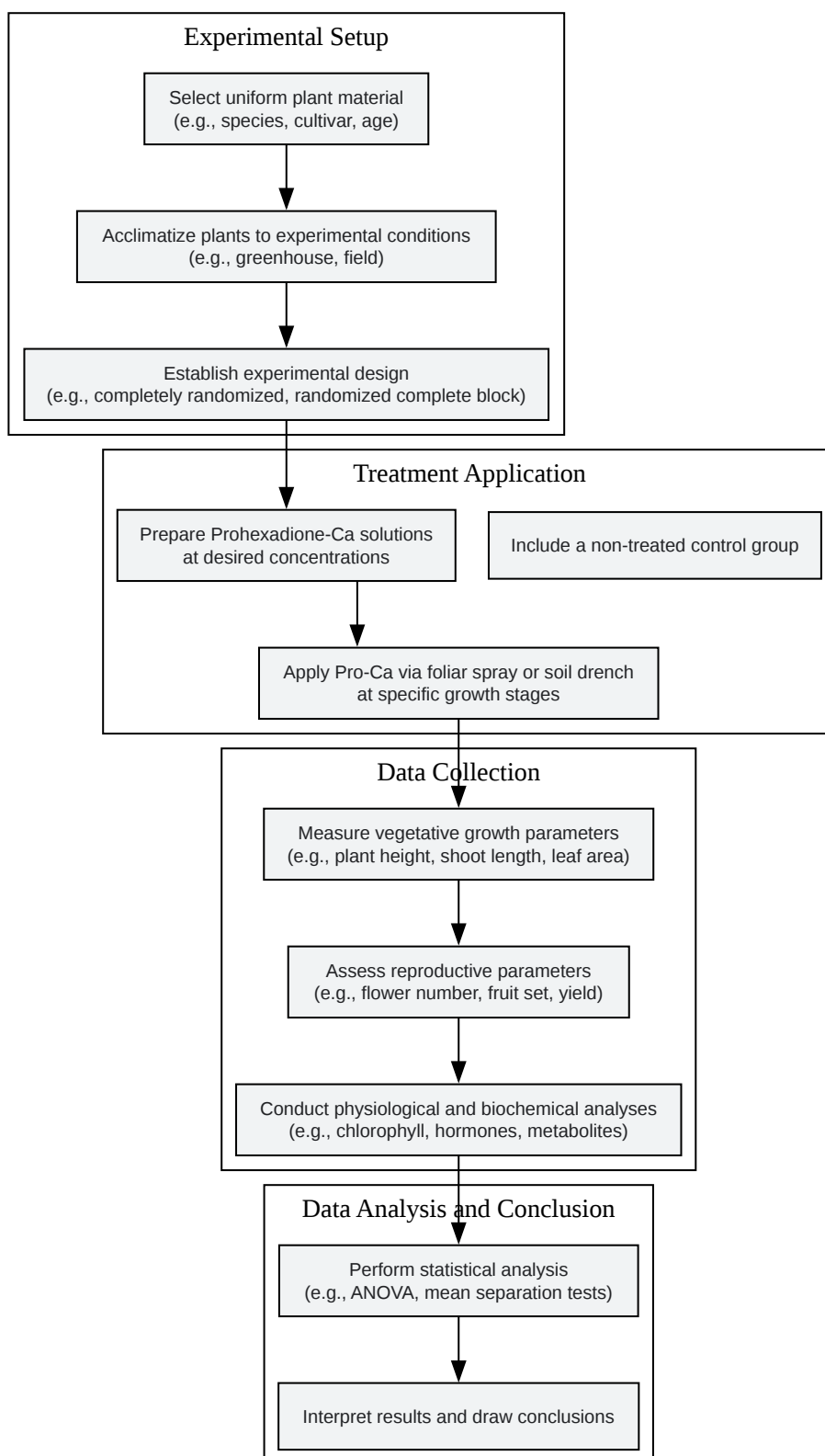
Mechanism of Action: A Multi-faceted Impact

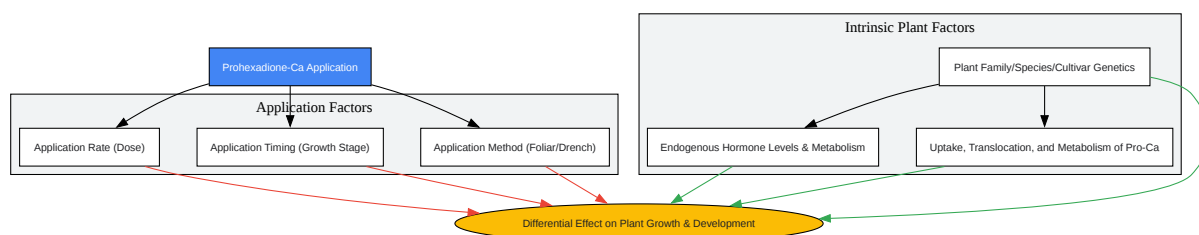
Prohexadione-calcium's primary mode of action is as a structural mimic of 2-oxoglutaric acid, a co-substrate for dioxygenases involved in gibberellin biosynthesis.[2] By blocking enzymes like GA 3 β -hydroxylase, it curtails the production of growth-active gibberellins. This targeted inhibition of the late stages of GA biosynthesis distinguishes it from other growth retardants that act earlier in the pathway.

Furthermore, Pro-Ca can influence other physiological processes:

- **Flavonoid Metabolism:** It can inhibit flavanone 3-hydroxylase, altering the flavonoid profile in plants like apples and pears and inducing the production of phytoalexin-like compounds, which contributes to disease resistance.
- **Ethylene Biosynthesis:** Due to its structural similarity to ascorbic acid, a co-substrate for ACC oxidase, Pro-Ca can lead to reduced ethylene formation. This can, in turn, affect processes like fruit set and senescence.
- **Stress Resistance:** Pro-Ca has been shown to enhance resistance to various stressors, including pathogen attacks and abiotic stresses like salinity.







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